

Methyl Paraben-13C6 batch to batch variability

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Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

Cat. No.: S883048

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Research Context of Methyl Paraben-13C6

While direct batch comparison data is not available, the search results confirm that **Methyl Paraben-13C6** is a stable isotope-labeled compound widely used in scientific research, primarily serving as an **internal standard** for quantitative analysis [1].

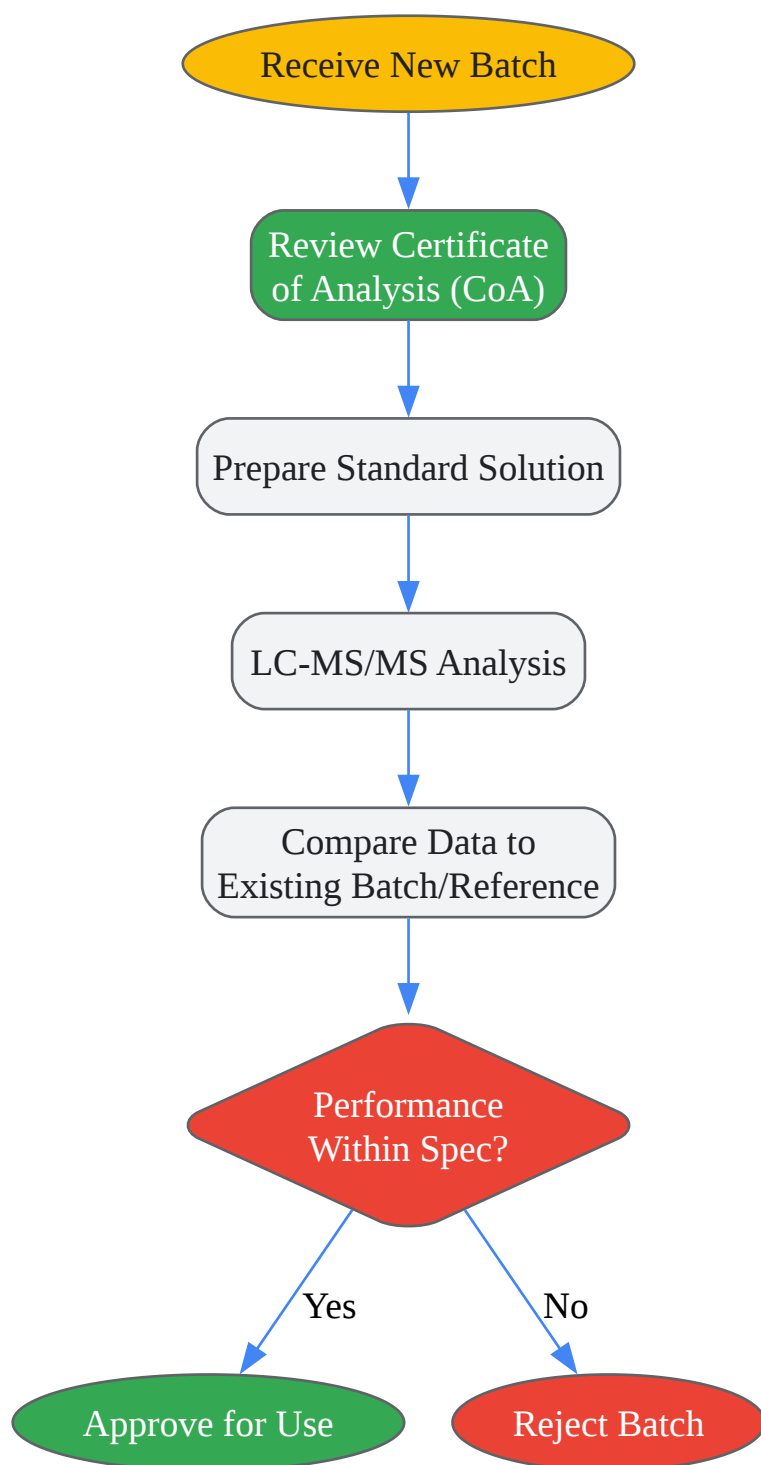
The table below summarizes its role as evidenced by recent studies:

Study Focus / Area of Use	Matrix	Analytical Technique	Role of Methyl Paraben-13C6
Quantitative Exposomics [2]	Urine, Plasma, Serum	LC-MS/MS	Used as an internal standard in a panel of 11 isotope-labeled chemicals.
Analysis of EDCs in Urine [3]	Human Urine	HPLC-QTOF	A similar 13C-labeled compound (13C6-4-HB) was used for quantifying paraben metabolites.

How to Assess Batch Quality

For a critical application like drug development, confirming the consistency and purity of each batch is essential. Here are practical steps you can take based on standard laboratory practice:

- **Consult the Manufacturer:** Reputable suppliers should provide a **Certificate of Analysis (CoA)** for each batch, detailing parameters like purity (often >95% by HPLC), isotopic enrichment, and chemical structure confirmation [1].
- **Establish In-House QC Protocols:** Implement a standard operating procedure to validate new batches upon receipt. A simple workflow for this is outlined below.
- **Review Analytical Methodologies:** The methodologies described in the search results, particularly the LC-MS/MS parameters and sample preparation techniques, can serve as a robust foundation for designing your own comparative tests [2] [3].



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References

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2. Quantitative Exposomics Targeting over 200 Toxicants and ... [pmc.ncbi.nlm.nih.gov]
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